

2-Methyl-3-hexanone molecular weight and formula

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Compound of Interest

Compound Name: 2-Methyl-3-hexanone

Cat. No.: B1206162

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An In-Depth Technical Guide to **2-Methyl-3-hexanone**: Molecular Properties

This guide provides essential molecular information for **2-Methyl-3-hexanone**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

2-Methyl-3-hexanone is a ketone with the IUPAC name 2-methylhexan-3-one.^[1] It is also known by synonyms such as Isopropyl Propyl Ketone and 2-Methylhexan-3-one.^{[1][2][3]} The compound is identified by the CAS Registry Number 7379-12-6.^{[1][2][3]}

Quantitative Molecular Data

The fundamental molecular properties of **2-Methyl-3-hexanone** are summarized in the table below. This data is foundational for experimental design, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C7H14O	PubChem[1], Santa Cruz Biotechnology[2], NIST[3]
Molecular Weight	114.19 g/mol	PubChem[1], Santa Cruz Biotechnology[2], ChemicalBook[4]
114.1855 g/mol	NIST WebBook[3]	
114.18778 g/mol	The Good Scents Company[5]	
CAS Number	7379-12-6	PubChem[1], Santa Cruz Biotechnology[2], NIST[3]

Experimental Protocols

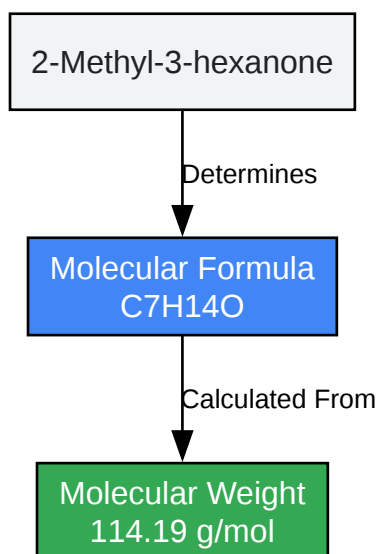
The molecular formula and weight of a compound like **2-Methyl-3-hexanone** are determined through established analytical chemistry techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) can provide a highly accurate mass measurement, which can be used to deduce the elemental composition and thus the molecular formula.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, oxygen) in the compound. The resulting percentages are used to calculate the empirical formula, which, in conjunction with the molecular weight from MS, confirms the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** While primarily used for structure elucidation, ^{13}C and ^1H NMR spectroscopy can confirm the number of carbon and hydrogen atoms in the molecule, corroborating the molecular formula.

Detailed, standardized protocols for these techniques are widely available through various pharmacopeias and analytical chemistry literature.

Logical Relationship of Molecular Properties

The following diagram illustrates the logical flow from the compound's identity to its fundamental molecular properties.



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Relationship between Compound, Formula, and Molecular Weight.

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References

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